

# A Comprehensive Technical Guide to 2-Fluoropentane

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## Compound of Interest

Compound Name: 2-Fluoropentane

CAS No.: 590-87-4

Cat. No.: B3392424

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This guide provides an in-depth overview of **2-Fluoropentane**, tailored for researchers, scientists, and professionals in the field of drug development. It covers the systematic IUPAC nomenclature, common synonyms, physicochemical properties, and analytical methodologies.

## IUPAC Nomenclature and Synonyms

The systematic name for the compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-fluoropentane**.<sup>[1][2]</sup> This name is derived from the parent alkane, pentane, with a fluorine atom substituted at the second carbon position.

Due to the presence of a chiral center at the second carbon, **2-Fluoropentane** can exist as two stereoisomers:

- (S)-2-fluoropentane<sup>[3]</sup>
- (R)-2-fluoropentane<sup>[4]</sup>

A variety of synonyms and identifiers are used in literature and chemical databases for **2-Fluoropentane**. These are crucial for comprehensive literature searches and substance

identification.

Common Synonyms and Identifiers:

- 2-Pentyl fluoride[5][6][7]
- Pentane, 2-fluoro-[1][5][6]
- 2- Fluorpentan[5][6][7]
- CAS Registry Number: 590-87-4[2][5][6]
- PubChem CID: 13299938[1][7]

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-Fluoropentane** is presented in the table below. These properties have been computationally predicted and experimentally determined.

Property	Value	Source(s)
Molecular Formula	C5H11F	[1][2][3][5][6]
Molecular Weight	90.14 g/mol	[1][3][5][7]
Boiling Point	50-56.7 °C	[7][8]
Density	0.8 ± 0.1 g/cm <sup>3</sup> (Predicted)	[7]
Flash Point	-3.9 ± 11.6 °C (Predicted)	[7]
Vapor Pressure	237.1 ± 0.1 mmHg at 25°C (Predicted)	[7]
Refractive Index	1.353 (Predicted)	[7]
XLogP3	2.3	[1][3][5]
Hydrogen Bond Donor Count	0	[3][5]
Hydrogen Bond Acceptor Count	1	[3][5]
Rotatable Bond Count	2	[3][5]
Exact Mass	90.084478513 Da	[1][3][5]
Complexity	27.1	[3][5]

## Experimental Protocols and Analysis

The structural elucidation and purity determination of **2-Fluoropentane** rely on standard analytical techniques. While detailed experimental protocols are proprietary to the conducting laboratories, the general methodologies are outlined below.

### Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: Used to determine the proton environment in the molecule. The proton at the C2 position, bonded to the same carbon as the fluorine, will show a characteristic splitting pattern due to coupling with both adjacent protons and the fluorine atom.[9]

- $^{19}\text{F}$  NMR: Provides information about the fluorine environment and is crucial for confirming the presence and position of the fluorine atom.[9]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is employed to separate **2-Fluoropentane** from a mixture and to confirm its molecular weight. The mass spectrum is expected to show a molecular ion peak at an  $m/z$  of approximately 90.[9] Common fragmentation patterns include the loss of a fluorine radical or a hydrogen fluoride molecule. [9]

#### Elemental Analysis:

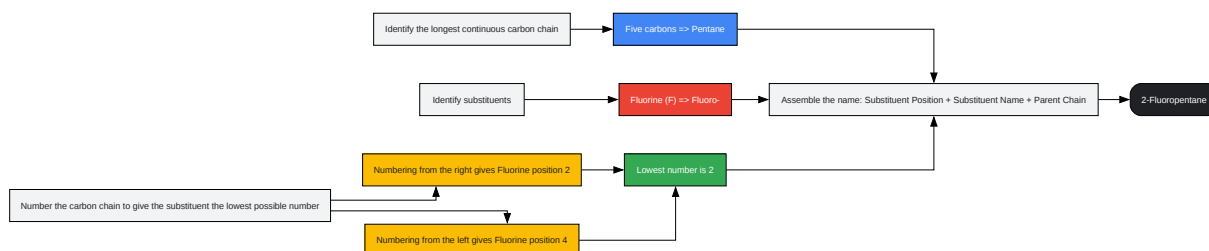
- This method is used to verify the elemental composition (%C, %H, %F) of the compound, ensuring it aligns with the molecular formula  $\text{C}_5\text{H}_{11}\text{F}$ .[9]

#### Synthesis:

- A documented synthetic route involves the reaction of 2-methoxypentane with acetyl fluoride. [5]

## Logical Relationships in IUPAC Naming

The following diagram illustrates the logical workflow for deriving the IUPAC name "**2-Fluoropentane**".



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### IUPAC Naming Convention for **2-Fluoropentane**.

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## References

- 1. 2-Fluoropentane | C<sub>5</sub>H<sub>11</sub>F | CID 13299938 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 2-fluoropentane [[webbook.nist.gov](https://webbook.nist.gov)]
- 3. (s)-2-Fluoropentane | C<sub>5</sub>H<sub>11</sub>F | CID 95757011 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [R,(-)]-2-Fluoropentane [[chemicalbook.com](https://chemicalbook.com)]
- 5. 2-Fluoropentane | lookchem [[lookchem.com](https://lookchem.com)]
- 6. Page loading... [[wap.guidechem.com](https://wap.guidechem.com)]
- 7. Page loading... [[guidechem.com](https://guidechem.com)]

- [8. 2-fluoropentane \[stenutz.eu\]](#)
- [9. 2-Fluoropentane | 590-87-4 | Benchchem \[benchchem.com\]](#)
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